

# Personal protective equipment for handling Htra1-IN-1

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## Compound of Interest

Compound Name: Htra1-IN-1

Cat. No.: B15574230

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## Essential Safety and Handling Guide for Htra1-IN-1

This guide provides crucial safety and logistical information for the handling and disposal of **Htra1-IN-1**, a selective inhibitor of the serine protease HTRA1. Adherence to these procedures is essential to ensure a safe laboratory environment for researchers, scientists, and drug development professionals. While **Htra1-IN-1** is not classified as a hazardous substance or mixture, proper personal protective equipment (PPE) and handling protocols are recommended to minimize exposure.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is vital when handling **Htra1-IN-1**. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications and Use
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn to prevent eye contact with dust or splashes.
Hand Protection	Chemical-Impermeable Gloves	Wear suitable gloves to avoid skin contact. Nitrile or neoprene gloves are generally appropriate for handling small quantities in a laboratory setting.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a Well-Ventilated Area	Handle in a chemical fume hood or other well-ventilated space to avoid inhalation of dust or aerosols. <a href="#">[1]</a> <a href="#">[2]</a>

## Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Htra1-IN-1** and ensuring a safe working environment.

- Engineering Controls: Always use **Htra1-IN-1** in a well-ventilated area.[\[1\]](#)[\[2\]](#) An accessible safety shower and eyewash station should be nearby.[\[1\]](#)
- Handling Practices: Avoid the formation of dust and aerosols.[\[2\]](#) Do not breathe vapors, mist, dust, or gas.[\[1\]](#) Avoid contact with skin and eyes.[\[1\]](#)[\[2\]](#)
- Storage Conditions: Keep the container tightly sealed in a cool, well-ventilated area.[\[1\]](#) Protect from direct sunlight and sources of ignition.[\[1\]](#) Recommended storage temperatures are:
  - Powder: -20°C for 3 years or 4°C for 2 years.[\[3\]](#)

- In solvent: -80°C for 6 months or -20°C for 1 month.[3]

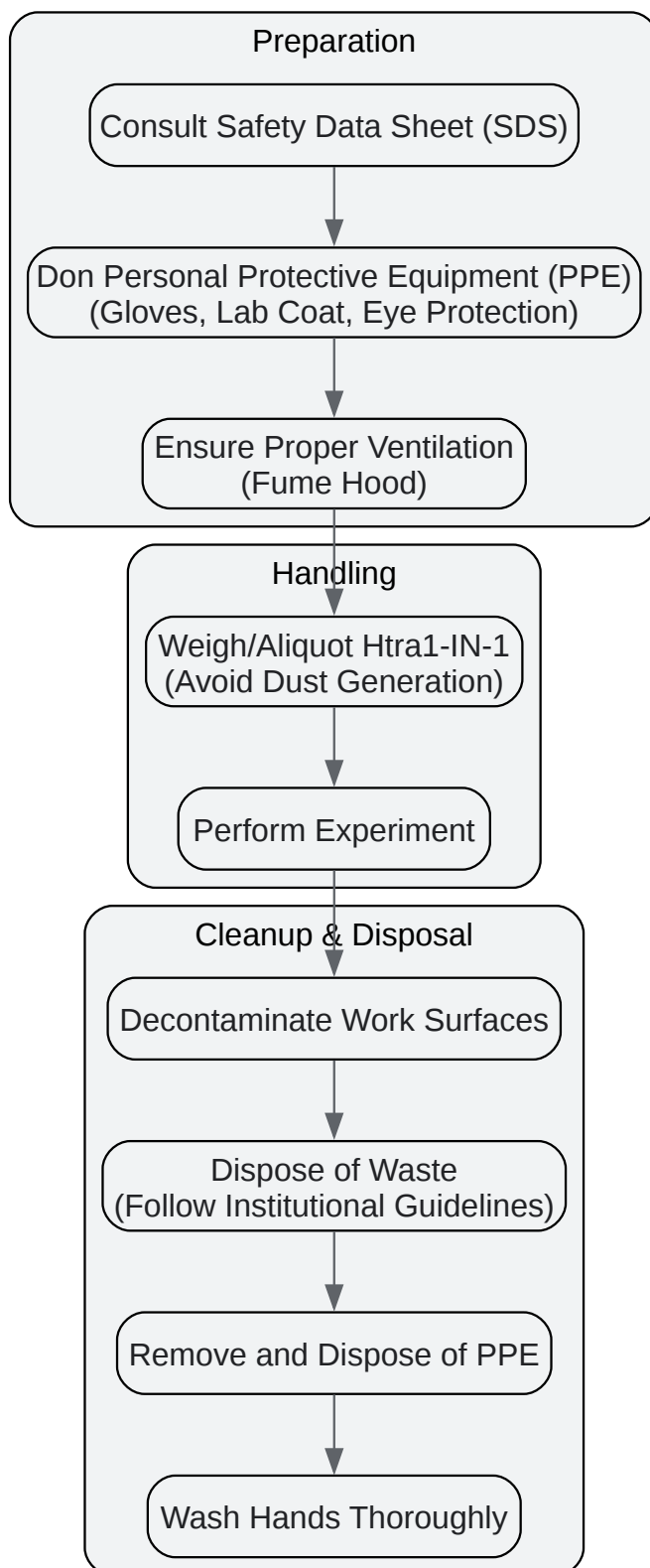
## Spill and Disposal Procedures

In the event of a spill, prevent further leakage and keep the product away from drains or water courses.[1] Absorb spills with a liquid-binding material such as diatomite.[1] Decontaminate surfaces by scrubbing with alcohol.[1] Dispose of contaminated material in accordance with local, state, and federal regulations.[1][2]

## First Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water, removing any contact lenses. Seek medical attention.[1]
- Skin Contact: Rinse skin thoroughly with water and remove contaminated clothing.[1]
- Inhalation: Move to fresh air. If breathing is difficult, provide respiratory support.[1]
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[1]

Workflow for Safe Handling of **Htra1-IN-1**



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## References

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